Application Note: Strategic Utilization of Methylthiomethyl Acetate (MTM-OAc) in Total Synthesis

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Compound of Interest	
Compound Name:	*Methylthiomethyl Acetate*
CAS No.:	*16437-69-7*
Cat. No.:	*B100518*

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Executive Summary & Strategic Rationale

Methylthiomethyl Acetate (MTM-OAc) (

) serves as a pivotal reagent in complex molecule synthesis, functioning primarily as a stable, storable equivalent of the Pummerer intermediate. Unlike the highly carcinogenic chloromethyl methyl sulfide (MTM-Cl), MTM-OAc offers a safer, yet highly reactive, electrophilic platform for introducing the methylthiomethyl (MTM) group.

Core Applications in Drug Development:

- Masked

  Homologation: Acts as a formaldehyde equivalent (

) or methyl equivalent (

) following desulfurization.

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- "Hard" Electrophile Generation: Under Lewis acid catalysis, it generates the reactive thionium ion (

) for C-C bond formation with soft nucleophiles (silyl enol ethers, allylsilanes).

- N-Protection of Heterocycles: Facilitates the synthesis of N-MTM protected nucleobases (e.g., HEPT analogues in HIV research) where regioselectivity is critical.

Mechanistic Foundation: The "Storable Pummerer"

The utility of MTM-OAc lies in its ability to access the thionium ion under controlled conditions. While the classic Pummerer rearrangement generates this species in situ from sulfoxides, MTM-OAc allows the chemist to isolate the acetoxy-sulfide and deploy it stoichiometrically with a specific Lewis Acid activator.

Activation Pathway

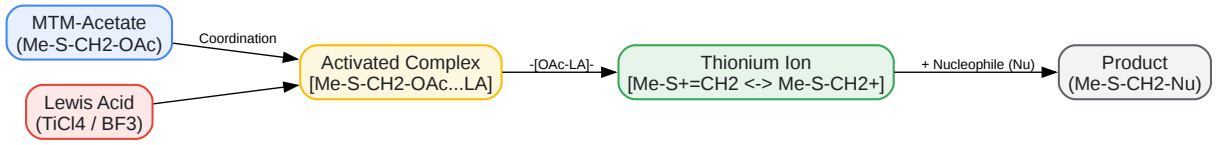
The reaction is driven by the oxophilicity of the Lewis Acid (LA), typically

,

, or

.

- Coordination: The Lewis Acid coordinates to the carbonyl oxygen of the acetate.
- Ionization: The C-O bond cleaves, releasing the acetate-LA complex and generating the resonance-stabilized thionium ion.
- Nucleophilic Attack: The thionium ion intercepts the nucleophile (Nu).



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Figure 1: Lewis Acid-mediated activation of **Methylthiomethyl Acetate** generating the reactive electrophilic thionium species.[1]

Detailed Experimental Protocols

Protocol A: Preparation of MTM-Acetate (The Pummerer Synthesis)

Rationale: While commercially available, fresh preparation ensures the absence of hydrolyzed byproducts (formaldehyde/methanethiol). This protocol utilizes the Pummerer rearrangement of DMSO.

Reagents:

- Dimethyl Sulfoxide (DMSO): 1.0 equiv (Dry)
- Acetic Anhydride (

  ): 1.2 equiv
- Sodium Acetate (NaOAc): 0.1 equiv (Catalyst)

Procedure:

- Setup: Flame-dry a round-bottom flask equipped with a reflux condenser and magnetic stir bar under Argon atmosphere.
- Addition: Charge the flask with DMSO (e.g., 50 mmol) and NaOAc. Add Acetic Anhydride dropwise at room temperature.
- Reaction: Heat the mixture to 80°C for 6–12 hours. Monitor by TLC (or disappearance of DMSO peak in NMR).
  - Note: The reaction proceeds via the acetoxysulfonium intermediate which undergoes elimination and re-addition.

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- Workup: Cool to room temperature. Dilute with

  and wash carefully with saturated

  (to remove acetic acid) and brine.

- Purification: Dry organic layer over

  , filter, and concentrate. Distill under reduced pressure (bp ~60–62°C at 15 mmHg) to obtain MTM-OAc as a clear, colorless oil.[2]

Yield Expectation: 70–85%. Storage: Stable at 4°C for months.

Protocol B: -Mediated C-Alkylation of Silyl Enol Ethers

Rationale: This reaction introduces a protected formyl group (

-formylation equivalent) or a methyl group. It is superior to direct alkylation with alkyl halides due to the high reactivity of the thionium intermediate at low temperatures.

Scope: Applicable to ketones, esters, and lactones converted to their trimethylsilyl (TMS) enol ethers.

Reagents:

- Silyl Enol Ether (Substrate): 1.0 equiv[3][4]
- MTM-Acetate: 1.1 equiv
- (1.0 M in DCM): 1.1 equiv
- Solvent: Anhydrous

  (DCM)

Step-by-Step Methodology:

- Pre-complexation (Optional but recommended for regiocontrol): In a flame-dried flask under

  , dissolve MTM-Acetate in DCM and cool to -78°C.

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- Lewis Acid Addition: Add

  dropwise. The solution may turn yellow/orange, indicating complexation. Stir for 5 minutes.
- Nucleophile Addition: Add the Silyl Enol Ether (dissolved in minimal DCM) dropwise to the cold mixture.
- Reaction: Stir at -78°C for 1 hour, then allow to warm slowly to 0°C over 2 hours.
  - Checkpoint: Reaction progress is usually rapid once the temperature reaches -20°C.
- Quench: Pour the mixture into a vigorously stirred biphasic mixture of

  and saturated aqueous

  .
- Isolation: Extract with

  , dry over

  , and concentrate.
- Purification: Flash column chromatography (Silica gel). The product is the

  -(methylthiomethyl) ketone.

Post-Modification (Desulfurization): To convert the

group to a methyl group (

), treat the product with Raney Nickel in refluxing ethanol.

Protocol C: N-Alkylation for Heterocycle Protection (HEPT Analogue Synthesis)

Rationale: In the synthesis of Anti-HIV agents (e.g., HEPT analogues), N-alkylation of pyrimidinones is a critical step. MTM-OAc provides a method to introduce the N-methylthiomethyl group, which can later be cleaved or used to modify solubility.

Reagents:

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- Pyrimidine/Heterocycle Substrate: 1.0 equiv
- MTM-Acetate: 1.5 equiv
- Base:

  (anhydrous) or
- Solvent: DMF or Acetonitrile

Procedure:

- Dissolution: Dissolve the heterocycle in anhydrous DMF (0.2 M).
- Base Activation: Add

  (2.0 equiv) and stir at room temperature for 30 minutes to generate the N-anion.
- Alkylation: Add MTM-Acetate (1.5 equiv) via syringe.
- Heating: Heat the mixture to 60–80°C.
  - Expert Insight: Unlike MTM-Cl which reacts at RT, the acetate is a poorer leaving group and requires thermal activation or Lewis Acid assistance. For base-mediated reactions, thermal activation is standard.
- Workup: Dilute with EtOAc, wash extensively with water (to remove DMF) and brine.
- Outcome: Yields the N-MTM protected heterocycle.

Comparative Data: MTM-OAc vs. MTM-Cl

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Feature	MTM-Chloride ( )	MTM-Acetate ( )
Safety Profile	High Toxicity (Carcinogen, Lachrymator)	Moderate (Irritant, unpleasant odor)
Stability	Unstable, hydrolyzes rapidly	Stable, storable oil
Reactivity	High (Reacts w/ weak nucleophiles)	Moderate (Requires LA or Heat)
Mechanism	or	(via Thionium ion)
Primary Use	Alcohol protection (O-alkylation)	C-alkylation, Pummerer chemistry

Case Study: Total Synthesis Application

Context: The introduction of

units in the synthesis of complex macrolides or polyketides.

In the synthesis of Indolizomycin and related alkaloids, the introduction of a functionalized carbon at the

-position of a ketone is crucial. Using MTM-OAc with

allows for the installation of the thiomethylmethyl group.

Workflow:

- Substrate: Cyclic ketone converted to TMS enol ether.
- Reagent: MTM-OAc /

  .
- Intermediate:

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-MTM ketone.

- Transformation:
  - Path A (Methylation): Raney Ni

    -Methyl ketone.
  - Path B (Formylation): Oxidation (mCPBA)

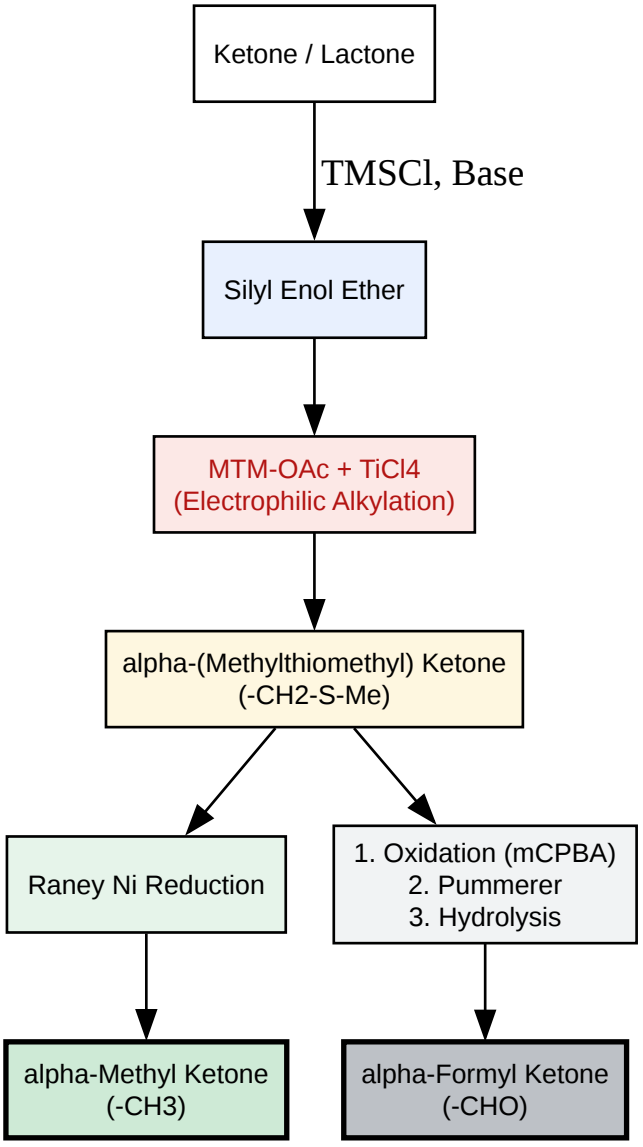
    Sulfoxide

    Pummerer rearrangement

    Hydrolysis

    -Formyl ketone (Aldehyde).

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Figure 2: Divergent synthetic utility of the MTM group introduced via MTM-Acetate.

References

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